

SID 26681509 quarterhydrate molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SID 26681509 quarterhydrate

Cat. No.: B11933563

[Get Quote](#)

An In-Depth Technical Guide to the Molecular Weight of **SID 26681509 Quarterhydrate**

For researchers, scientists, and drug development professionals, precise molecular weight determination is fundamental for experimental accuracy, particularly in areas such as stoichiometry, solution preparation, and analytical characterization. This guide provides a detailed analysis of the molecular weight of **SID 26681509 quarterhydrate**, a potent, reversible, and selective inhibitor of human cathepsin L^{[1][2][3][4][5]}.

Quantitative Data Summary

The molecular properties of SID 26681509 and its quarterhydrate form are summarized below. The quarterhydrate includes one-quarter of a water molecule per molecule of SID 26681509.

Property	SID 26681509 (Anhydrous)	SID 26681509 Quarterhydrate
Molecular Formula	C ₂₇ H ₃₃ N ₅ O ₅ S ^{[6][7][8]}	C ₂₇ H ₃₃ N ₅ O ₅ S · 1/4H ₂ O ^[9]
Molecular Weight	539.65 g/mol ^{[4][6][7]}	544.16 g/mol ^[9]
CAS Number	958772-66-2 ^{[6][7][8]}	N/A

Experimental Protocols: Molecular Weight Calculation

The molecular weight of **SID 26681509 quarterhydrate** is calculated based on the molecular formula of the anhydrous compound and the addition of water.

Materials and Constants

- Molecular Formula of SID 26681509: $C_{27}H_{33}N_5O_5S$
- Atomic Weights (g/mol):
 - Carbon (C): 12.011
 - Hydrogen (H): 1.008
 - Nitrogen (N): 14.007
 - Oxygen (O): 15.999
 - Sulfur (S): 32.065
- Molecular Weight of Water (H_2O): 18.015 g/mol

Methodology for Anhydrous Molecular Weight Calculation

The molecular weight of the anhydrous SID 26681509 is the sum of the atomic weights of all atoms in its formula:

- $MW = (27 * 12.011) + (33 * 1.008) + (5 * 14.007) + (5 * 15.999) + (1 * 32.065)$
- $MW = 324.297 + 33.264 + 70.035 + 79.995 + 32.065 = 539.656 \text{ g/mol}$

Methodology for Quarterhydrate Molecular Weight Calculation

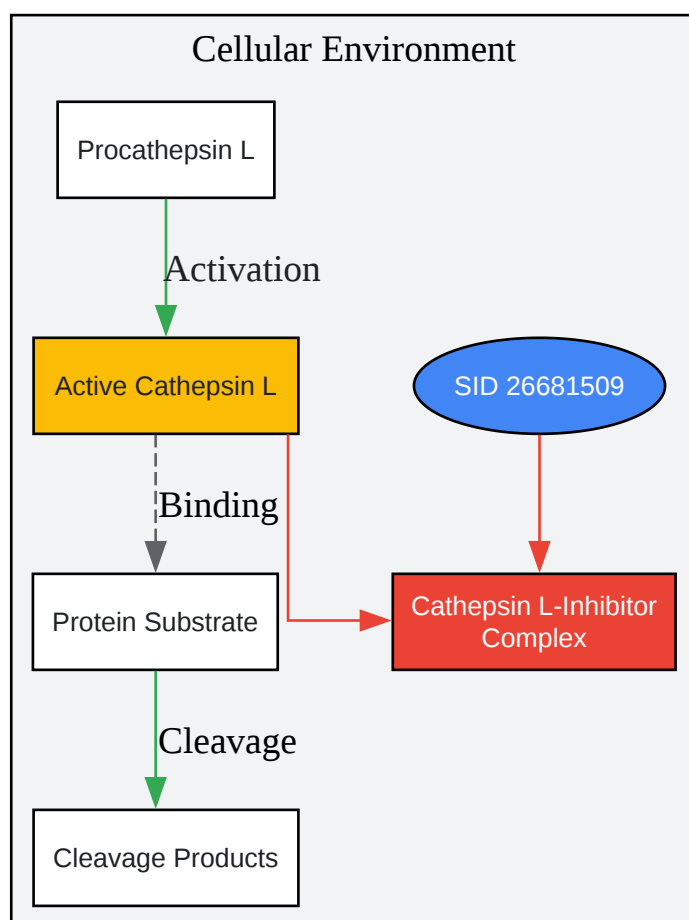
The quarterhydrate form includes 0.25 moles of water per mole of the compound.

- $MW_{\text{quarterhydrate}} = MW_{\text{anhydrous}} + (0.25 * MW_{\text{water}})$

- $MW_{\text{quarterhydrate}} = 539.656 + (0.25 \times 18.015)$
- $MW_{\text{quarterhydrate}} = 539.656 + 4.50375 = 544.16 \text{ g/mol}$ (rounded to two decimal places)

Visualization of a Key Signaling Pathway

SID 26681509 is a selective inhibitor of cathepsin L, a lysosomal cysteine protease involved in various physiopathological processes[3][10]. The following diagram illustrates the inhibitory action of SID 26681509 on the enzymatic activity of cathepsin L.



[Click to download full resolution via product page](#)

Caption: Inhibition of Cathepsin L by SID 26681509.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Kinetic characterization and molecular docking of a novel, potent, and selective slow-binding inhibitor of human cathepsin L - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. rndsystems.com [rndsystems.com]
- 5. apexbt.com [apexbt.com]
- 6. ap1903.com [ap1903.com]
- 7. file.medchemexpress.com [file.medchemexpress.com]
- 8. SID 26681509 - Immunomart [immunomart.com]
- 9. SID 26681509 quarterhydrate - 上海一研生物科技有限公司 [m.elisa-research.com]
- 10. KINETIC CHARACTERIZATION AND MOLECULAR DOCKING OF A NOVEL, POTENT, AND SELECTIVE SLOW-BINDING INHIBITOR OF HUMAN CATHEPSIN L - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [SID 26681509 quarterhydrate molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11933563#sid-26681509-quarterhydrate-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com